

In-Depth Technical Guide: Isostearamidopropyl Morpholine Lactate (CAS Number 72300-24-4)

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Compound of Interest

Compound Name: *Isostearamidopropyl morpholine lactate*

Cat. No.: *B12730114*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Isostearamidopropyl Morpholine Lactate (CAS No. 72300-24-4) is the lactic acid salt of isostearamidopropyl morpholine. It primarily functions as an antistatic agent and hair conditioning agent in cosmetic and personal care products.^[1] Its cationic nature allows it to neutralize negative charges on the surface of hair and skin, thereby reducing static electricity and improving manageability. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, mechanism of action, and a detailed summary of its toxicological profile based on available scientific literature. The information presented herein is intended to support research, development, and safety assessment activities.

Chemical and Physical Properties

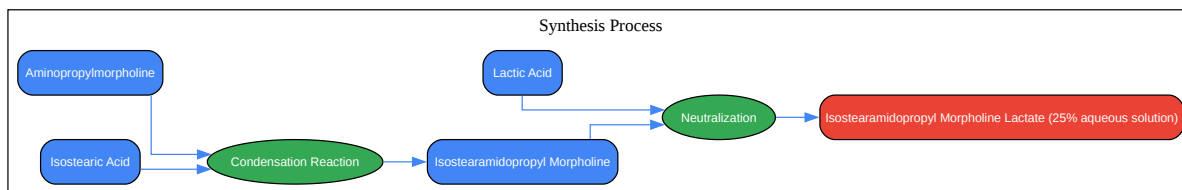
Isostearamidopropyl Morpholine Lactate is a complex organic salt. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Isostearamidopropyl Morpholine Lactate**

Property	Value	Source
CAS Number	72300-24-4	N/A
Molecular Formula	C ₂₈ H ₅₆ N ₂ O ₅	PubChem
Molecular Weight	500.8 g/mol	PubChem
IUPAC Name	2-hydroxypropanoic acid;16-methyl-N-(3-morpholin-4-ylpropyl)heptadecanamide	PubChem
Appearance	Yellow to clear liquid	Benchchem
Solubility	Data not readily available. As a salt, it is expected to have some water solubility.	N/A
UV Extinction Coefficient	Modest, as it has no aromatic functionality.	[1]

Synthesis and Manufacturing

The synthesis of **Isostearamidopropyl Morpholine Lactate** is a two-step process. The general workflow is outlined below.



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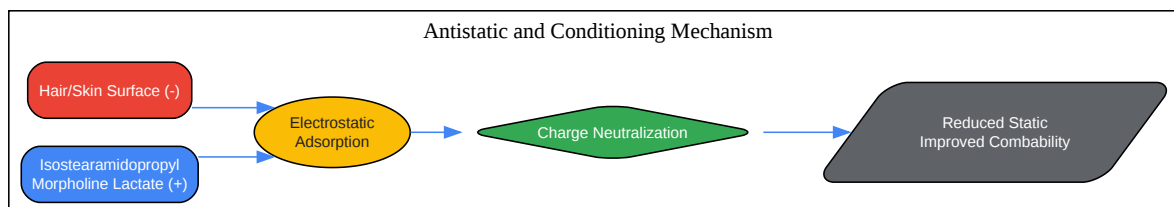
Caption: General synthesis workflow for **Isostearamidopropyl Morpholine Lactate**.

The manufacturing process involves the condensation of isostearic acid with aminopropylmorpholine to yield the intermediate, isostearamidopropyl morpholine.[1] This amidoamine is then neutralized with lactic acid in an aqueous medium to form the final product, typically as a 25% solution.[1] Impurities may include unreacted starting materials, with typical levels of 0.15% unreacted aminopropylmorpholine and 0.2% unreacted isostearic acid.[1] Notably, N-nitroso impurities have not been detected in this ingredient.[1]

Mechanism of Action

Primary Function: Antistatic and Conditioning Effect

The primary mechanism of action of **Isostearamidopropyl Morpholine Lactate** is based on its cationic nature. In solution, the molecule carries a positive charge which allows it to adsorb onto negatively charged surfaces, such as hair and skin. This adsorption neutralizes the negative charges, thereby reducing static electricity. On hair, this leads to improved combability, reduced flyaway, and a smoother feel.



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Caption: Electrostatic interaction leading to antistatic and conditioning effects.

Potential Biological Interactions

While the primary function is physical, the chemical structure of **Isostearamidopropyl Morpholine Lactate**, containing an amidoamine and a lactate moiety, suggests potential for biological interactions, particularly with the skin.

- **Amidoamine Moiety:** As a cationic surfactant, it shares properties with quaternary ammonium compounds (QACs). Some QACs have been shown to interact with skin cells. For instance, certain QACs can induce an inflammatory response in keratinocytes via the NF-κB pathway, which is counter-regulated by the NRF2 pathway. This interaction is linked to their potential for skin irritation.
- **Lactate Moiety:** Lactate is a natural component of the skin's moisturizing factor and plays a role in skin homeostasis. It contributes to maintaining the acidic pH of the stratum corneum, which is crucial for barrier function and defense against microbes. Topical application of lactic acid has been shown to increase epidermal and dermal thickness and improve skin smoothness.

Toxicological Profile

The safety of **Isostearamidopropyl Morpholine Lactate** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe for use in rinse-off cosmetic products.^[1] The available data were considered insufficient to determine its safety in leave-on formulations.^[1] A summary of the key toxicological data is presented in Table 2.

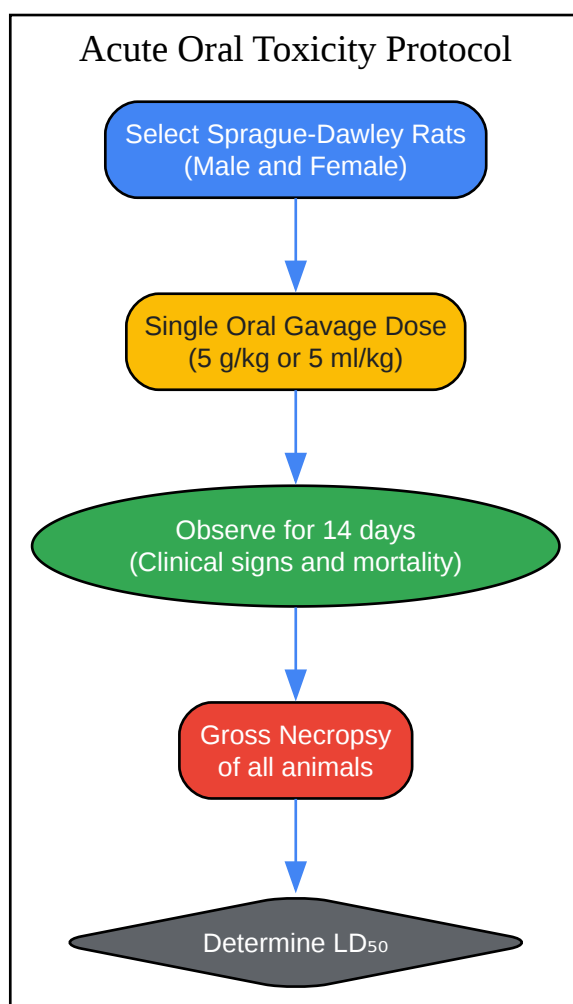
Table 2: Summary of Toxicological Data for **Isostearamidopropyl Morpholine Lactate**

Study	Species	Results	Conclusion	Source
Acute Oral Toxicity	Rat (Sprague-Dawley)	LD ₅₀ > 5.0 g/kg and > 5.0 ml/kg	Nontoxic	[1]
Ocular Irritation	Rabbit	Minimally irritating at 16% concentration	Minimal Irritant	[1]
Dermal Irritation	Rabbit	Mildly irritating to intact and abraded skin at 10% concentration	Mild Irritant	[1]
Bacterial Reverse Mutation (Ames Test)	S. typhimurium (TA98, TA100, TA1535, TA1537), E. coli (WP2 uvrA pKM101)	Non-mutagenic with and without metabolic activation. Toxic to bacteria at most concentrations.	Non-mutagenic	[1]

Experimental Protocols

The following sections provide summaries of the methodologies used in the key toxicological studies cited in the CIR safety assessment.

Acute Oral Toxicity Study



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Caption: Workflow for the acute oral toxicity study.

The acute oral toxicity was assessed in Sprague-Dawley rats.[1] A single oral dose of 5 g/kg or 5 ml/kg of a commercial product containing 4% **Isostearamidopropyl Morpholine Lactate** was administered to the animals.[1] The animals were observed for a period of 14 days for any signs of toxicity and mortality.[1] At the end of the observation period, a gross necropsy was performed on all animals.[1]

Ocular Irritation Study

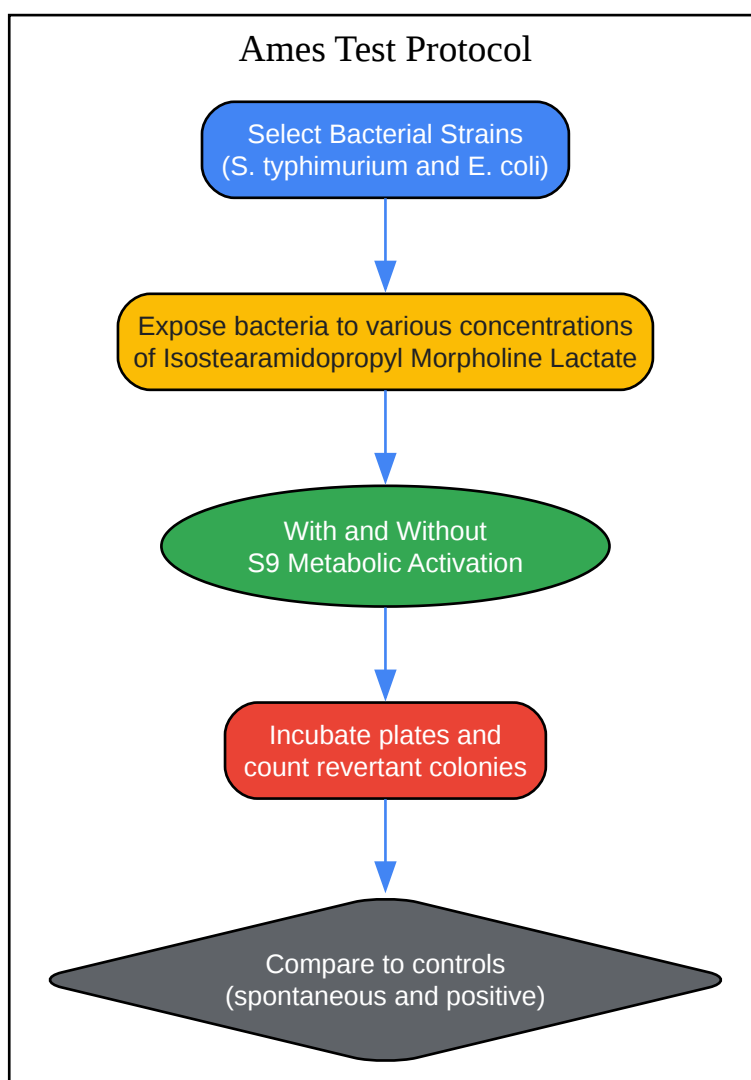
The potential for ocular irritation was evaluated in rabbits. A 0.1 ml volume of a 16% solution of a commercial product was instilled into the conjunctival sac of one eye of each rabbit.[1] The

other eye served as an untreated control. The eyes were examined for signs of irritation, such as redness, swelling, and discharge, at specified intervals.

Dermal Irritation Study

The dermal irritation potential was assessed on the intact and abraded skin of rabbits.[1] A 10% solution of **Isostearamidopropyl Morpholine Lactate** was applied to the skin under an occlusive patch.[1] The skin was evaluated for signs of erythema and edema at various time points after patch removal.[1]

Bacterial Reverse Mutation Assay (Ames Test)



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Caption: Workflow for the Bacterial Reverse Mutation (Ames) Test.

The mutagenic potential was evaluated using the Ames test with *Salmonella typhimurium* strains TA98, TA100, TA1535, and TA1537, and *Escherichia coli* strain WP2 uvrA (pKM101).[1] The bacteria were exposed to various concentrations of **Isostearamidopropyl Morpholine Lactate**, both with and without a metabolic activation system (S9 fraction).[1] The number of revertant colonies was counted and compared to the number of spontaneous revertants in the negative control. The substance was also noted for its toxicity to the bacterial strains at most of the concentrations tested.[1]

Conclusion

Isostearamidopropyl Morpholine Lactate is a well-characterized cosmetic ingredient with a primary function as an antistatic and conditioning agent. Its toxicological profile, as determined by the CIR Expert Panel, indicates a low order of acute toxicity and mild to minimal irritation potential in rinse-off applications. The available data demonstrate a lack of mutagenic activity in the Ames test. For researchers and developers, it is a functional ingredient with a favorable safety profile for its intended use in rinse-off products. Further investigation would be required to support its safety in leave-on applications, particularly concerning skin penetration and potential for systemic exposure.

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References

- 1. cir-safety.org [cir-safety.org]
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